Application Notes and Protocols for Adenosine Analogs in Neuroscience Research

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Compound of Interest

Compound Name:	*2-Chloro-N6-(2-hydroxyethyl)adenosine*
Cat. No.:	*B15583521*

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A Note on the Target Compound: The compound **2-Chloro-N6-(2-hydroxyethyl)adenosine** is a recognized purine nucleoside analog (CAS Number: 948298-76-8).[1] However, a comprehensive review of current scientific literature reveals a significant lack of published research on its specific applications, mechanisms of action, and established protocols within the field of neuroscience. Its characterization is primarily limited to its classification as a purine analog with potential antitumor activities.[1]

Given the limited availability of neuroscience-specific data for **2-Chloro-N6-(2-hydroxyethyl)adenosine**, this document provides detailed application notes and protocols for two closely related, extensively studied adenosine analogs with significant relevance to neuroscience research:

- 2-Chloro-N6-cyclopentyladenosine (CCPA): A highly potent and selective A_1 adenosine receptor agonist.
- N^6-(2-hydroxyethyl)adenosine (HEA): A naturally occurring adenosine derivative with demonstrated neuroprotective properties.

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These compounds are of significant interest to researchers, scientists, and drug development professionals in neuroscience.

2-Chloro-N6-cyclopentyladenosine (CCPA)

Application Notes:

2-Chloro-N6-cyclopentyladenosine (CCPA) is a potent and highly selective agonist for the A_1 adenosine receptor.[2][3][4][5][6] Its high affinity and selectivity make it an invaluable tool for investigating the physiological and pathophysiological roles of the A_1 receptor in the central nervous system. In neuroscience research, CCPA is frequently used to study synaptic transmission, neuroprotection, and animal models of neurological disorders such as epilepsy.[7][8] Activation of A_1 receptors by CCPA generally leads to inhibitory effects on neuronal activity, primarily through the presynaptic inhibition of neurotransmitter release.[8]

Quantitative Data:

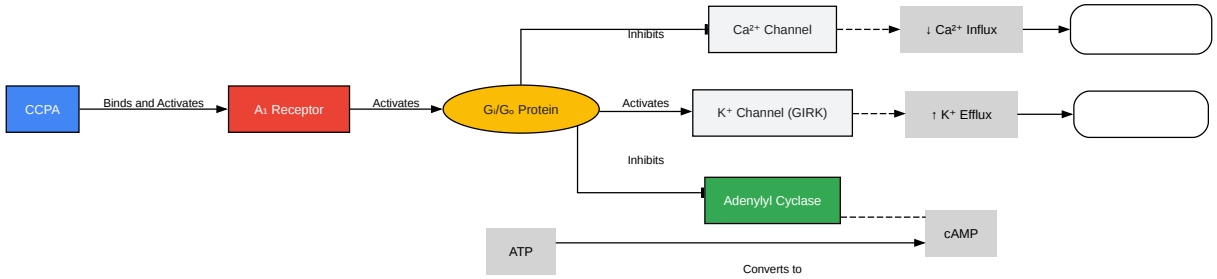
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Parameter	Value	Species/Tissue	Reference
A_1 Receptor Binding Affinity (K_i)	0.4 nM	Rat Brain Membranes	[3][5]
	1.3 nM	Rat Brain	[4]
	0.5 nM	Bovine Brain	[4]
A_2 Receptor Binding Affinity (K_i)	3900 nM	Rat Striatal Membranes	[3][5]
A_1 vs A_{2a} Receptor Selectivity	~10,000-fold	Rat	[3][5]
	500-920-fold	Rat/Bovine	[4]
Functional Activity (IC_{50})	33 nM (Adenylate Cyclase Inhibition)	Rat Fat Cell Membranes	[3][5]
Functional Activity (EC_{50})	8.2 nM (Negative Chronotropic Activity)	Rat Atria	[4]
Anticonvulsant Activity (in vivo)	0.5 - 1.0 mg/kg (i.p.)	Rat	[7][8]

Signaling Pathway:

CCPA, as an A_1 adenosine receptor agonist, activates a G-protein coupled receptor (GPCR) of the G_i/G_o family. This activation leads to the inhibition of adenylyl cyclase, resulting in decreased intracellular cyclic AMP (cAMP) levels. Additionally, A_1 receptor activation can modulate ion channel activity, leading to the opening of G-protein-coupled inwardly rectifying potassium (GIRK) channels and the inhibition of voltage-gated calcium channels. These actions collectively lead to neuronal hyperpolarization and reduced neurotransmitter release.

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CCPA-mediated A_1 receptor signaling pathway.

Experimental Protocols:

1. In Vivo Model of Hippocampal Excitability in Rats[7][8]

- Objective: To assess the anticonvulsant effects of CCPA on hippocampal afterdischarges (ADs).
- Animals: Male rats of various ages (e.g., 12, 15, 18, 25, 45, and 60 days old).
- Procedure:
  - Implant stimulation and recording electrodes into the dorsal hippocampus under anesthesia.
  - Allow for a post-operative recovery period.
  - Administer CCPA (0.5 or 1.0 mg/kg) or saline (control) via intraperitoneal (i.p.) injection.
  - 10 minutes post-injection, elicit hippocampal ADs by electrical stimulation (e.g., 2-second series of 1-ms biphasic pulses at 60 Hz with increasing intensity from 0.05-0.6 mA).

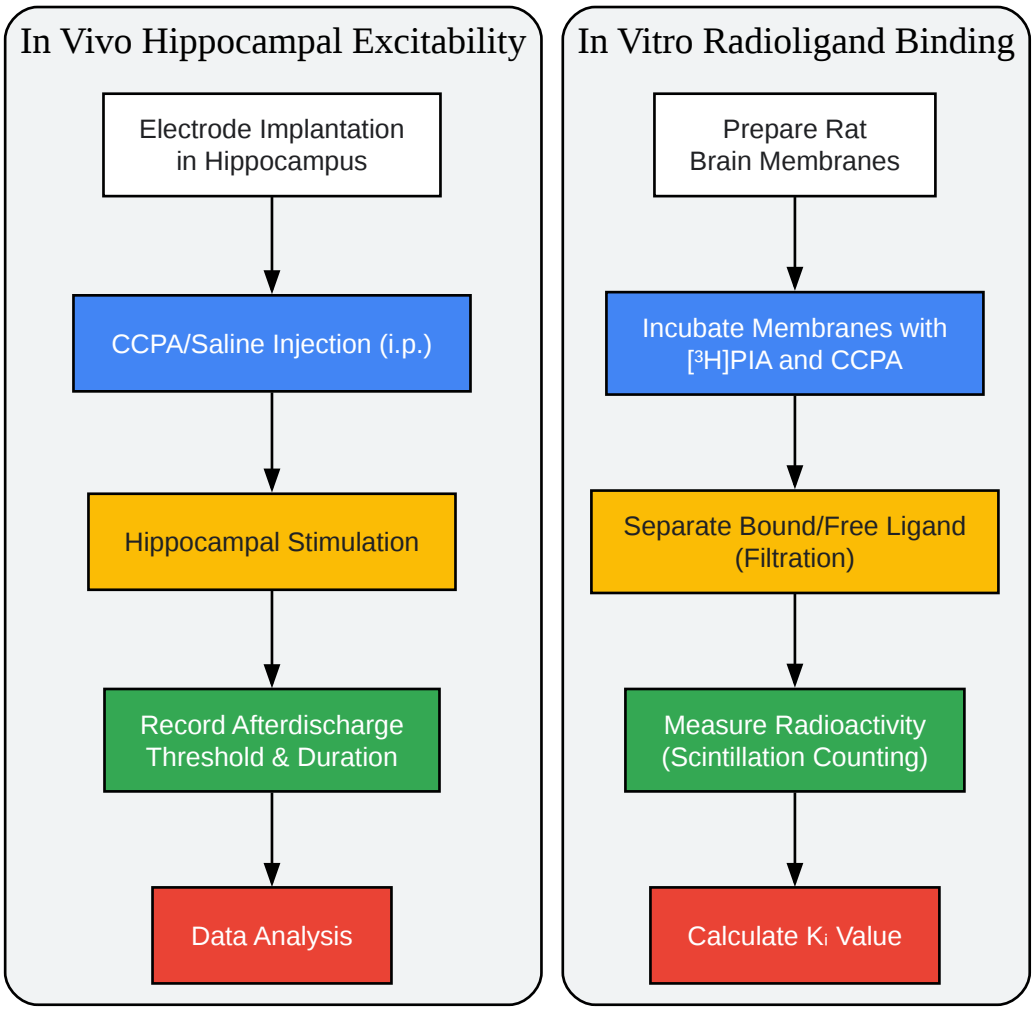
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- Record the AD threshold (minimum intensity to elicit an AD) and the duration of the AD.
- Analyze the data to compare the effects of CCPA with the control group.

2. Radioligand Binding Assay for A_1 Receptor Affinity[3][5]

- Objective: To determine the binding affinity of CCPA for the A_1 adenosine receptor.
- Materials: Rat brain membranes, [^{3}H]PIA (a radiolabeled A_1 agonist), CCPA, filtration apparatus.
- Procedure:
  - Prepare rat brain membrane homogenates.
  - Incubate the membranes with a fixed concentration of [^{3}H]PIA in the presence of varying concentrations of unlabeled CCPA.
  - After incubation, separate bound from free radioligand by rapid filtration.
  - Measure the radioactivity of the filters using liquid scintillation counting.
  - Calculate the K_i value for CCPA by analyzing the competition binding data using appropriate software (e.g., Prism).

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Workflow for in vivo and in vitro CCPA experiments.

N^6-(2-hydroxyethyl)adenosine (HEA)

Application Notes:

N^6-(2-hydroxyethyl)adenosine (HEA) is a naturally occurring adenosine derivative found in various fungi, such as Cordyceps cicadae.[9][10] In neuroscience research, HEA is investigated for its neuroprotective, anti-inflammatory, and antioxidant properties.[11] Studies have shown its potential to attenuate oxidative stress-induced cell death in neuronal cell lines.[11] Its mechanism of action involves the modulation of multiple signaling pathways, including those related to inflammation (NF-κB) and endoplasmic reticulum (ER) stress.[9][10][12][13]

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While its direct receptor targets in the context of neuroprotection are still being fully elucidated, it is known to act as an anticonvulsant by activating the A_1 adenosine receptor.[14]

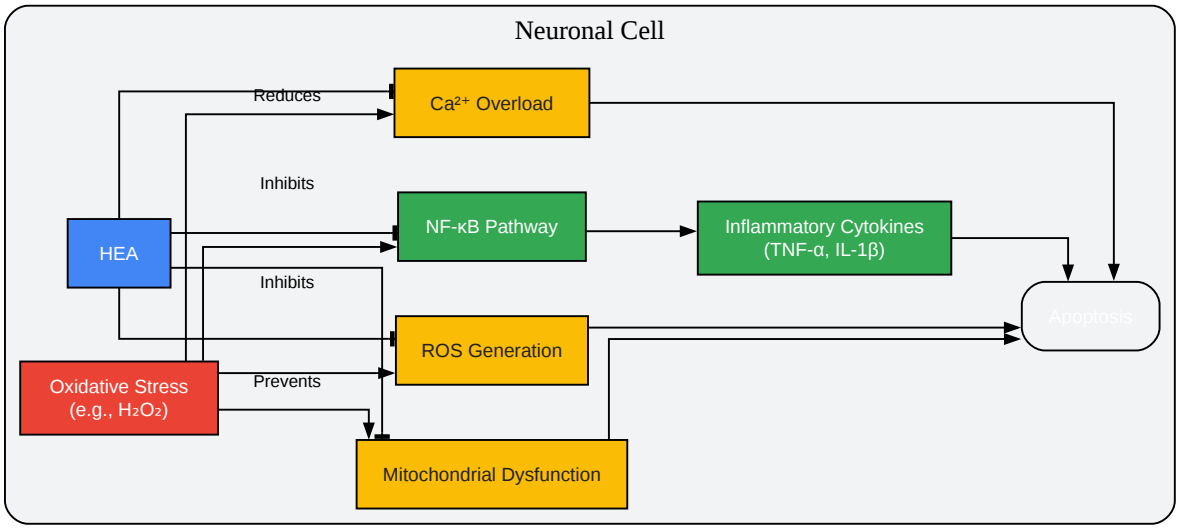
Quantitative Data:

Parameter	Value	Model System	Reference
Neuroprotection (in vitro)	5-40 µM	H_2O_2-induced oxidative damage in PC12 cells	[11]
Anti-inflammatory (in vitro)	5-20 µg/mL	LPS-stimulated RAW 264.7 cells	
Anti-fibrosis (in vitro)	5-20 µg/mL	TGF-β1-stimulated NRK-49F cells	
Anti-inflammatory (in vivo)	2.5, 5, 7.5 mg/kg (i.p.)	Unilateral ureteral obstruction in mice	[9]
Cytotoxicity (CC_{50})	>100 µM	HK-2 cells	[10][12]

Signaling Pathway:

HEA exhibits neuroprotective effects by mitigating oxidative stress and inflammation. In response to stressors like H_2O_2, HEA can reduce the generation of reactive oxygen species (ROS), stabilize mitochondrial membrane potential, and decrease calcium overload. It also downregulates pro-inflammatory signaling pathways, such as the Toll-like receptor 4 (TLR4)-mediated activation of NF-κB, leading to reduced production of inflammatory cytokines like TNF-α and IL-1β.

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Neuroprotective mechanisms of HEA against oxidative stress.

Experimental Protocols:

1. In Vitro Neuroprotection Assay against Oxidative Stress[11]

- Objective: To evaluate the protective effect of HEA against hydrogen peroxide (H_2O_2)-induced oxidative damage in PC12 cells.
- Cell Line: PC12 (rat pheochromocytoma) cells.
- Procedure:
  - Culture PC12 cells in appropriate media.
  - Pre-treat the cells with varying concentrations of HEA (e.g., 5, 10, 20, 40 µM) for 24 hours.
  - Induce oxidative stress by exposing the cells to H_2O_2 (e.g., 100 µM) for an additional 12 hours.

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- Assess cell viability using an MTT assay.
- Measure markers of oxidative stress and cell death, such as:
  - Lactate dehydrogenase (LDH) release in the culture medium.
  - Intracellular reactive oxygen species (ROS) generation using a fluorescent probe (e.g., DCFH-DA).
  - Mitochondrial membrane potential (MMP) using a fluorescent dye (e.g., JC-1).
  - Intracellular calcium levels.
- Analyze the data to determine the dose-dependent protective effects of HEA.

2. In Vivo Anti-inflammatory Model[9]

- Objective: To assess the anti-inflammatory effects of HEA in a mouse model of unilateral ureteral obstruction (UUO), which induces renal inflammation and fibrosis with relevance to neuroinflammation models.
- Animals: Male C57BL/6 mice.
- Procedure:
  - Administer HEA (e.g., 2.5, 5, or 7.5 mg/kg) or vehicle via intraperitoneal (i.p.) injection 24 hours before UUO surgery.
  - Induce UUO by ligating the left ureter.
  - Continue daily HEA or vehicle treatment for 14 days post-operatively.
  - At the end of the treatment period, sacrifice the animals and collect kidney tissue.
  - Analyze the tissue for markers of inflammation, such as:
    - Expression of pro-inflammatory cytokines (e.g., TNF-α, IL-1β, IL-6) using qPCR, ELISA, or immunohistochemistry.

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- Activation of the NF-κB signaling pathway via Western blot analysis of key pathway proteins (e.g., phosphorylated p65).

- Compare the results from HEA-treated groups with the UUO vehicle control group.

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